

2,3-Diphenyl-1H-indole: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: 2,3-Diphenyl-1H-indole

Cat. No.: B1293544

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For Researchers, Scientists, and Drug Development Professionals

Dated: December 28, 2025

This technical guide provides a comprehensive overview of the available health and safety information for **2,3-Diphenyl-1H-indole** (CAS No: 3469-20-3). The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in handling this compound safely.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,3-Diphenyl-1H-indole** is presented in the table below. These properties are essential for understanding the compound's behavior and potential hazards.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₅ N	[1]
Molecular Weight	269.34 g/mol	[2]
Appearance	White to light yellow powder or crystals	[3]
Melting Point	124 °C	
Boiling Point	451.1 °C at 760 mmHg	[2]
Density	1.158 g/cm ³	[2]
Flash Point	198.8 °C	[2]

Hazard Identification and Classification

2,3-Diphenyl-1H-indole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The GHS classification, as aggregated from multiple sources, is detailed below.[1]

Signal Word: Danger[1]

GHS Hazard Pictograms:

GHS Hazard Pictograms for **2,3-Diphenyl-1H-indole**

GHS Hazard Statements:

Code	Statement
H315	Causes skin irritation.[1]
H318	Causes serious eye damage.[1]
H335	May cause respiratory irritation.[1]
H413	May cause long lasting harmful effects to aquatic life.[1]

GHS Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1]
P264	Wash skin thoroughly after handling. [1]
P271	Use only outdoors or in a well-ventilated area. [1]
P273	Avoid release to the environment. [1]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1]
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [1]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P310	Immediately call a POISON CENTER or doctor/physician.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse. [1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1]
P405	Store locked up. [1]
P501	Dispose of contents/container to an approved waste disposal plant. [1]

Toxicological Information

Currently, there is a lack of specific quantitative toxicological data for **2,3-Diphenyl-1H-indole**, such as LD50 and LC50 values. The available information is primarily based on its GHS classification.

Acute Toxicity

No specific data for acute oral, dermal, or inhalation toxicity (LD50 or LC50) for **2,3-Diphenyl-1H-indole** has been identified in the reviewed literature.

Skin Corrosion/Irritation

The compound is classified as causing skin irritation (H315).[\[1\]](#)

Serious Eye Damage/Irritation

The compound is classified as causing serious eye damage (H318).[\[1\]](#)

Respiratory or Skin Sensitization

There is no specific information available regarding the potential of **2,3-Diphenyl-1H-indole** to cause respiratory or skin sensitization.

Germ Cell Mutagenicity

No direct studies on the mutagenicity of **2,3-Diphenyl-1H-indole** were found. However, a study on other indole derivatives in the Ames test indicated that some substituted indoles can exhibit mutagenic effects.[\[4\]](#)

Carcinogenicity

There is no specific information available regarding the carcinogenic potential of **2,3-Diphenyl-1H-indole**.

Reproductive Toxicity

No direct studies on the reproductive toxicity of **2,3-Diphenyl-1H-indole** were found. A study on indole-3-acetic acid, another indole derivative, showed teratogenic effects in mice and rats

at high doses.[\[5\]](#)

Specific Target Organ Toxicity (Single Exposure)

The compound is classified as potentially causing respiratory irritation (H335).[\[1\]](#)

Specific Target Organ Toxicity (Repeated Exposure)

There is no specific information available regarding the potential for target organ toxicity after repeated exposure to **2,3-Diphenyl-1H-indole**.

Aspiration Hazard

There is no information available to classify **2,3-Diphenyl-1H-indole** as an aspiration hazard.

Experimental Protocols

While specific experimental data for **2,3-Diphenyl-1H-indole** is limited, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are available for assessing the various toxicological endpoints. These guidelines provide the framework for any future testing of this compound.

Acute Toxicity Testing

- OECD 401: Acute Oral Toxicity (now superseded): This guideline provides a method for determining the median lethal dose (LD50) following oral administration.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- OECD 402: Acute Dermal Toxicity: This guideline details the procedure for assessing the toxicity of a substance applied to the skin.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- OECD 403: Acute Inhalation Toxicity: This guideline outlines the methodology for evaluating the toxicity of a substance when inhaled.[\[4\]](#)[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Irritation and Sensitization Testing

- OECD 404: Acute Dermal Irritation/Corrosion: This guideline describes the procedure for assessing the potential of a substance to cause skin irritation or corrosion.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- OECD 405: Acute Eye Irritation/Corrosion: This guideline provides the methodology for evaluating the potential of a substance to cause eye irritation or corrosion.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Mutagenicity Testing

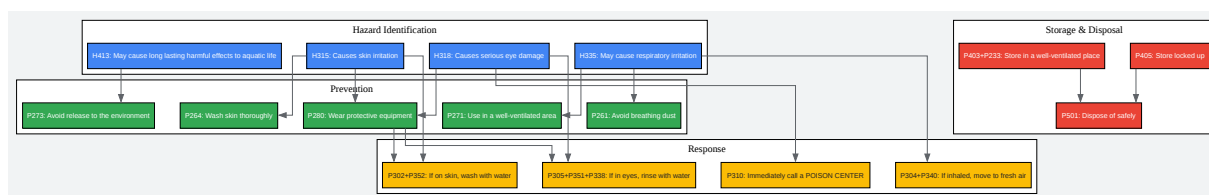
- OECD 471: Bacterial Reverse Mutation Test (Ames Test): This is a widely used in vitro test to detect gene mutations.[\[26\]](#)[\[27\]](#)[\[28\]](#)
- OECD 487: In Vitro Mammalian Cell Micronucleus Test: This test is used to detect both clastogenic and aneugenic damage in mammalian cells.[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

Carcinogenicity Testing

- OECD 451: Carcinogenicity Studies: This guideline provides a long-term study design to assess the carcinogenic potential of a substance.

Reproductive and Developmental Toxicity Testing

- OECD 414: Prenatal Developmental Toxicity Study: This guideline is designed to assess the effects of a substance on the developing fetus.[\[34\]](#)[\[35\]](#)[\[36\]](#)[\[37\]](#)[\[38\]](#)
- OECD 421: Reproduction/Developmental Toxicity Screening Test: This is a screening test to provide initial information on potential reproductive and developmental effects.[\[39\]](#)[\[40\]](#)[\[41\]](#)[\[42\]](#)[\[43\]](#)



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Hazard Communication Workflow for **2,3-Diphenyl-1H-indole**

Conclusion

2,3-Diphenyl-1H-indole is a chemical that requires careful handling due to its identified hazards, including skin irritation, serious eye damage, and potential respiratory irritation. While quantitative toxicological data is currently lacking, the GHS classification provides a clear basis for implementing appropriate safety measures. Researchers and professionals working with this compound should adhere to the precautionary statements, utilize personal protective equipment, and ensure proper storage and disposal. Further toxicological studies following established OECD guidelines are necessary to fully characterize the health and safety profile of **2,3-Diphenyl-1H-indole**.

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